

Proper Disposal Procedures for 2-Ethylpyrazine

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Compound of Interest

Compound Name: 2-Ethylpyrazine

Cat. No.: B116886

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The following guide provides essential safety and logistical information for the proper disposal of **2-Ethylpyrazine**, ensuring compliance and safety for researchers, scientists, and drug development professionals. This information is compiled from safety data sheets and regulatory guidelines.

Immediate Safety and Handling Precautions

2-Ethylpyrazine is a flammable liquid and vapor that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} Adherence to proper safety protocols is critical during handling and disposal.

- **Personal Protective Equipment (PPE):** Always wear appropriate personal protective equipment, including chemical-resistant gloves, protective clothing, and eye/face protection (eyeshields, faceshields).^{[1][2]} A respirator with a suitable filter (e.g., type ABEK EN14387) may be necessary if ventilation is inadequate.^[1]
- **Handling:** Handle **2-Ethylpyrazine** in a well-ventilated area, away from heat, sparks, open flames, and other ignition sources.^{[1][3][4]} Use explosion-proof electrical equipment and non-sparking tools.^{[1][3][4]} Ground and bond containers and receiving equipment to prevent static discharge.^{[1][3][4]} Do not eat, drink, or smoke when using this product.^{[1][4]}

Step-by-Step Disposal Protocol

Disposal of **2-Ethylpyrazine** and its containers must be conducted in accordance with all applicable federal, state, and local regulations.^{[2][5][6]} The primary federal regulation in the United States is the Resource Conservation and Recovery Act (RCRA).^{[5][6]}

- Waste Identification and Classification:
 - Determine if the **2-Ethylpyrazine** waste is hazardous according to regulatory definitions.
[5] Given its characteristics (flammability), it is considered a hazardous waste.[3]
 - Consult federal, state, and local hazardous waste regulations to ensure complete and accurate classification.[3]
- Waste Collection and Storage:
 - Collect waste **2-Ethylpyrazine** in a suitable, closed, and properly labeled container.
 - Store the waste container in a cool, dry, well-ventilated area designated for flammable liquids, away from incompatible materials like strong oxidizing agents and strong acids.[3]
[7]
 - Ensure the storage area has adequate spill control measures.
- Disposal of Liquid Waste:
 - Do not dispose of **2-Ethylpyrazine** down the drain or into the environment.[1][3]
 - Arrange for disposal at a licensed and approved hazardous waste disposal facility.[1][2][3]
This is typically achieved through a certified environmental services contractor.
 - The preferred method of disposal is often incineration at a permitted facility.
- Disposal of Empty Containers:
 - Do not reuse empty containers.[1]
 - Empty containers may retain flammable and hazardous vapors.[7] Do not cut, weld, or perform similar operations on or near empty containers.[7]
 - Triple-rinse the container with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.

- Once properly decontaminated, containers can be disposed of in accordance with local regulations, which may include recycling or landfill disposal.
- Spill and Leak Cleanup:
 - In the event of a spill, immediately eliminate all ignition sources.[\[3\]](#)[\[7\]](#)
 - Ventilate the area and wear appropriate PPE.[\[1\]](#)
 - Contain the spill using inert absorbent materials such as sand, silica gel, or commercial sorbents.[\[3\]](#)[\[4\]](#)
 - Collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal as hazardous waste.[\[3\]](#)[\[4\]](#)

Quantitative Data Summary

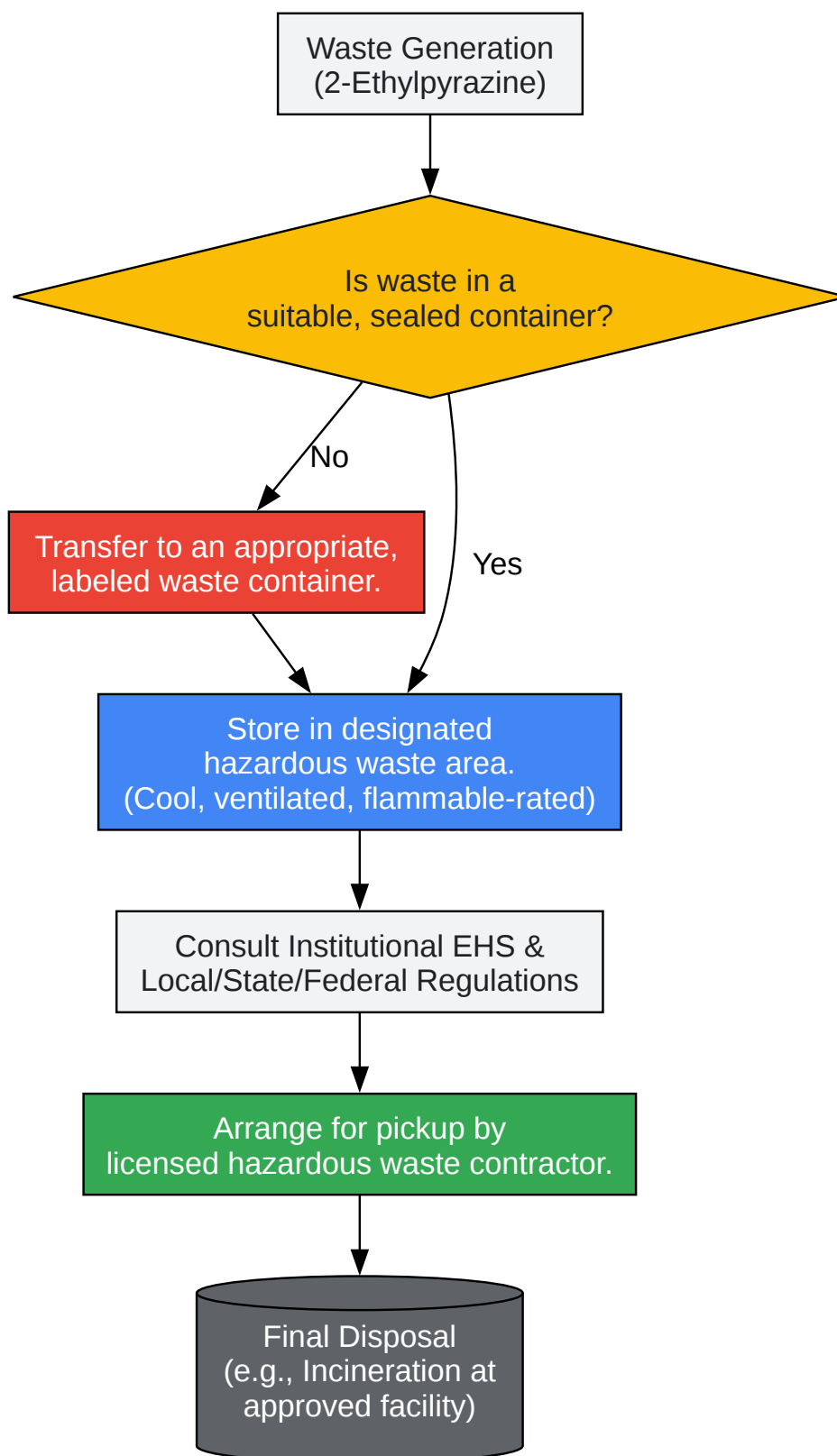
The table below summarizes key quantitative data for **2-Ethylpyrazine**.

Property	Value
CAS Number	13925-00-3 [1] [2] [3]
Flash Point	42.8°C (109.0°F) [4]
GHS Hazard Codes	H226 (Flammable liquid and vapor) [1] [2] [3] H302 (Harmful if swallowed) [1] [2] H315 (Causes skin irritation) [1] [2] H319/H318 (Causes serious eye irritation/damage) [1] [2] H335 (May cause respiratory irritation) [1] [2]
Storage Class	3 (Flammable Liquids)

Diagrams and Visualizations

2-Ethylpyrazine Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Ethylpyrazine** waste in a laboratory setting.



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Caption: Decision workflow for handling and disposing of **2-Ethylpyrazine** waste.

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